

Safeguarding Your Research: Proper Disposal Procedures for RSL3

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Compound of Interest

Compound Name: RSL3
CAS No.: 1219810-16-8
Cat. No.: B1680145

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For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your laboratory environment are paramount. Adherence to proper chemical handling and disposal protocols is a critical component of responsible research. This guide provides essential, step-by-step procedures for the safe disposal of **RSL3**, a potent inducer of ferroptosis. By following these guidelines, you can ensure regulatory compliance, protect personnel, and contribute to a culture of safety in your laboratory.

Immediate Safety and Handling

Before beginning any procedure involving **RSL3**, it is crucial to be familiar with its properties and safe handling practices. While some safety data sheets (SDS) may not classify **RSL3** as a hazardous substance under the Globally Harmonized System (GHS), it is prudent to treat it as potentially hazardous until more comprehensive information is available.

Key safety precautions include:

- Do not ingest, inhale, or allow contact with eyes or skin.
- Always handle **RSL3** in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Wash hands thoroughly after handling the compound.

RSL3 Properties and Storage

Proper storage is essential to maintain the stability and integrity of **RSL3**. Below is a summary of its key quantitative data.

Property	Data
Molecular Weight	440.9 g/mol
Form	Crystalline solid
Storage Temperature	-20°C
Stability	≥ 4 years at -20°C
Solubility	Soluble in DMSO (to 35 mg/mL), Ethanol (~25 mg/mL), and DMF (~30 mg/mL)

A stock solution can be prepared by dissolving **RSL3** in an organic solvent such as DMSO, ethanol, or dimethyl formamide (DMF).^[1] It is recommended to purge the solvent with an inert gas before preparing the solution.^[1]

Step-by-Step RSL3 Disposal Protocol

The following protocol outlines the recommended procedure for the safe disposal of **RSL3** waste, including pure compound, solutions, and contaminated materials. This process is designed to comply with general laboratory hazardous waste guidelines.

Step 1: Waste Identification and Segregation

Properly identifying and segregating chemical waste is the foundation of safe disposal.

- Identify all **RSL3** waste streams:
 - Solid **RSL3** Waste: Unused or expired pure **RSL3** powder.

- Liquid **RSL3** Waste: **RSL3** solutions (e.g., in DMSO) and solvent rinsates from cleaning contaminated glassware.
- Contaminated Labware: Items such as pipette tips, centrifuge tubes, gloves, and weigh boats that have come into direct contact with **RSL3**.
- Segregate **RSL3** waste:
 - Never mix **RSL3** waste with other incompatible chemical waste streams.
 - Keep solid, liquid, and sharp-contaminated waste in separate, designated containers.

Step 2: Waste Collection and Containment

Use appropriate containers to collect and store **RSL3** waste prior to disposal.

- Select appropriate containers:
 - Use leak-proof, sealable containers made of a material compatible with the waste type (e.g., polyethylene for solvent-based solutions).
 - For chemically contaminated sharps (e.g., needles or broken glass), use a designated, puncture-resistant sharps container.[\[2\]](#)
- Accumulate waste safely:
 - Keep waste containers securely closed at all times, except when adding waste.[\[3\]](#)
 - Store waste containers in a designated satellite accumulation area within the laboratory, away from general work areas.
 - Use secondary containment (e.g., a larger bin or tray) for liquid waste containers to mitigate spills.[\[3\]](#)

Step 3: Labeling Hazardous Waste

Clear and accurate labeling is a critical regulatory requirement.

- Label each waste container immediately upon starting waste accumulation.

- The label must include the following information:
 - The words "Hazardous Waste".^[4]
 - The full chemical name: "**RSL3** ((1S,3R)-**RSL3**)". Avoid using abbreviations.^[4]
 - For solutions, list all components and their approximate concentrations (e.g., "**RSL3** in DMSO, ~10 mM").^[4]
 - The date when waste was first added to the container.^[4]
 - The Principal Investigator's name and laboratory location (building and room number).^[4]
 - Appropriate hazard pictograms (based on the solvents used and precautionary approach for **RSL3**).^[4]

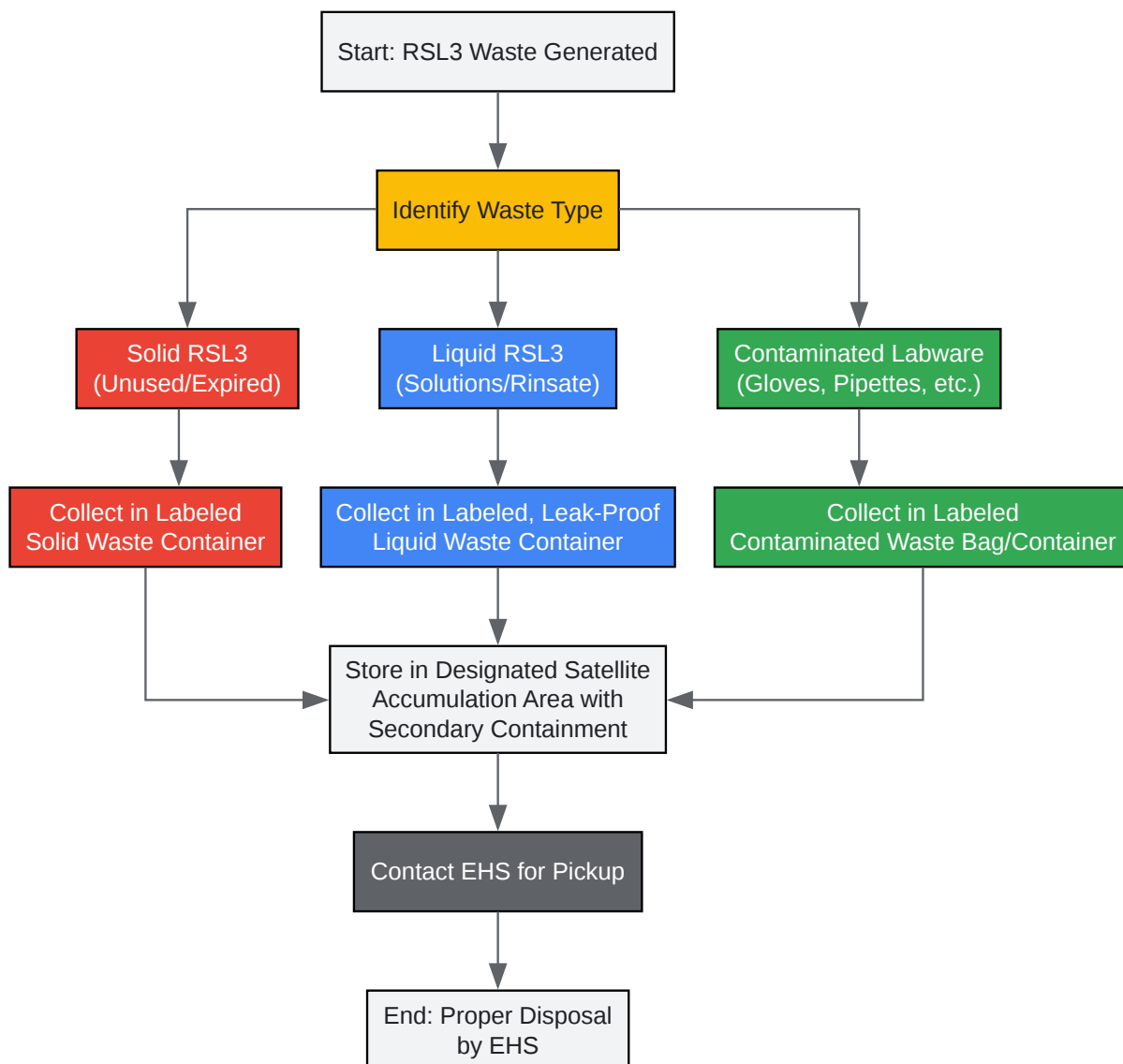
Step 4: Arranging for Final Disposal

Disposal of hazardous waste must be handled by trained professionals.

- Do not dispose of **RSL3** waste down the sink or in the regular trash.
- Once a waste container is full or ready for removal, contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.^{[5][6]}
- Follow your institution's specific procedures for requesting and documenting the waste pickup.

RSL3 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **RSL3** waste in a laboratory setting.



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References

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- [2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
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- [4. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
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